

Benodanil environmental impact comparison

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Compound Focus: Benodanil

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Chemical Profile and Environmental Fate

The following table summarizes the key identifiers and environmental behavior of **benodanil**.

Property	Description / Value
Chemical Class	Anilide fungicide; SDHI (Succinate Dehydrogenase Inhibitor) [1] [2]
Status	Obsolete (not approved for use in the EU) [1]
Mode of Action	Systemic inhibitor of mitochondrial complex II (succinate dehydrogenase) in the fungal electron transport chain [1]
Soil DT ₅₀ (Persistence)	25 days (Non-persistent) [1]
Water Solubility	20 mg/L @ 20°C, pH 7 (Moderate) [1]
Log P (Partition Coefficient)	3.72 (High) [1]
GUS (Groundwater Ubiquity Score)	1.63 (Low leachability) [1]

Environmental Impact and Ecotoxicity Comparison

This table compares the aquatic ecotoxicity of **benodanil** with other related SDHI fungicides, based on a 2025 risk assessment study. The data represents acute toxicity values (LC/EC₅₀ in µg/L) for various aquatic species [2].

Fungicide	Fish	Daphnid	Green Algae	Acute Toxicity Classification
Benodanil	>10,000 µg/L	>10,000 µg/L	1.21 - 8.40 µg/L	High toxicity to green algae
Flutolanil (FLUT)	570 µg/L	410 µg/L	1.30 µg/L	Acute toxicity to all three groups
Mepronil (MPN)	550 µg/L	480 µg/L	0.47 µg/L	Acute toxicity to all three groups
Carboxin (CARB)	>10,000 µg/L	>10,000 µg/L	49.00 µg/L	Toxic to green algae
Fenfuram (FEN)	>10,000 µg/L	>10,000 µg/L	660.00 µg/L	Toxic to green algae

Key implications from the data:

- Specific Toxicity to Primary Producers:** **Benodanil** shows high toxicity specifically to green algae, which are crucial primary producers in aquatic ecosystems. This could potentially disrupt the base of the food web [2].
- Comparative Toxicity Profile:** While **benodanil** is highly toxic to algae, its toxicity to fish and daphnids is lower than that of flutolanil and mepronil, which are acutely toxic to all three organism groups [2].

Experimental Data and Protocols

For researchers, understanding the methodologies behind the data is critical. Here are protocols related to the cited ecotoxicity and toxicogenomics studies.

Ecotoxicity Testing (Aquatic Organisms)

The comparative toxicity data for aquatic species is typically generated following standardized test guidelines [2]:

- **Test Organisms:** Fish (e.g., *Oncorhynchus mykiss*), Daphnids (e.g., *Daphnia magna*), and Green Algae (e.g., *Raphidocelis subcapitata*).
- **Exposure Regime:** Static or semi-static systems with controlled temperature, pH, and light cycles.
- **Duration:** Acute tests generally last 48 to 96 hours for fish and daphnids, and 72 to 96 hours for algae.
- **Endpoint Measurement:** The LC₅₀ (Lethal Concentration for 50% of population) is determined for fish and daphnids. The EC₅₀ (Effect Concentration for 50% inhibition) is determined for algal growth rate or biomass.

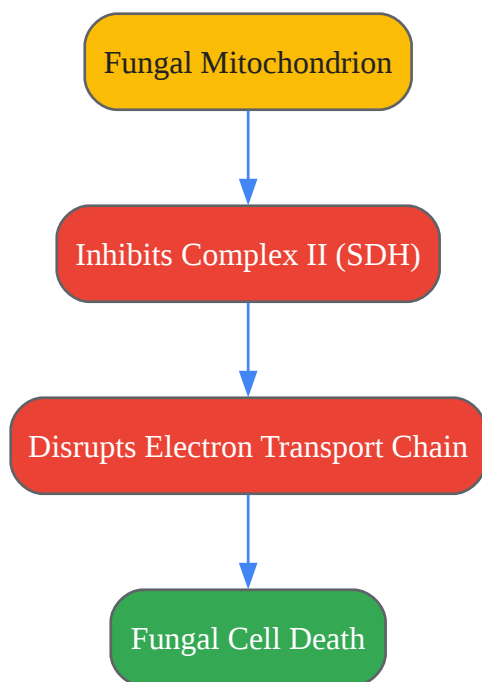
Toxicogenomics in Zebrafish Embryos

A 2025 study investigated the developmental toxicity and transcriptomic profiles of **benodanil** and other agrichemicals in zebrafish [3] [4]:

- **Organism:** Tropical 5D wild-type zebrafish (*Danio rerio*).
- **Exposure Protocol:** Dechorionated embryos were statically exposed to **benodanil** from 6 hours post-fertilization (hpf) until 120 hpf. The concentration used for transcriptomic analysis was 8 µM, which represented the EC₅₆ (Effective Concentration causing malformations in 56% of animals) [3] [4].
- **Data Collection:**
 - **Phenotypic Assessment:** Morphological outcomes (yolk sac edema, craniofacial malformations, axis abnormalities) were assessed at 120 hpf.
 - **Transcriptomic Profiling:** For gene expression analysis, zebrafish were sampled at 48 hpf, prior to the onset of major morphological effects. RNA sequencing was performed to identify differentially expressed genes (DEGs) [3] [4].
- **Key Findings:** Exposure to **benodanil** resulted in a unique transcriptomic signature, with gene expression changes converging on shared biological pathways such as neurodevelopment and cytoskeletal organization [3].

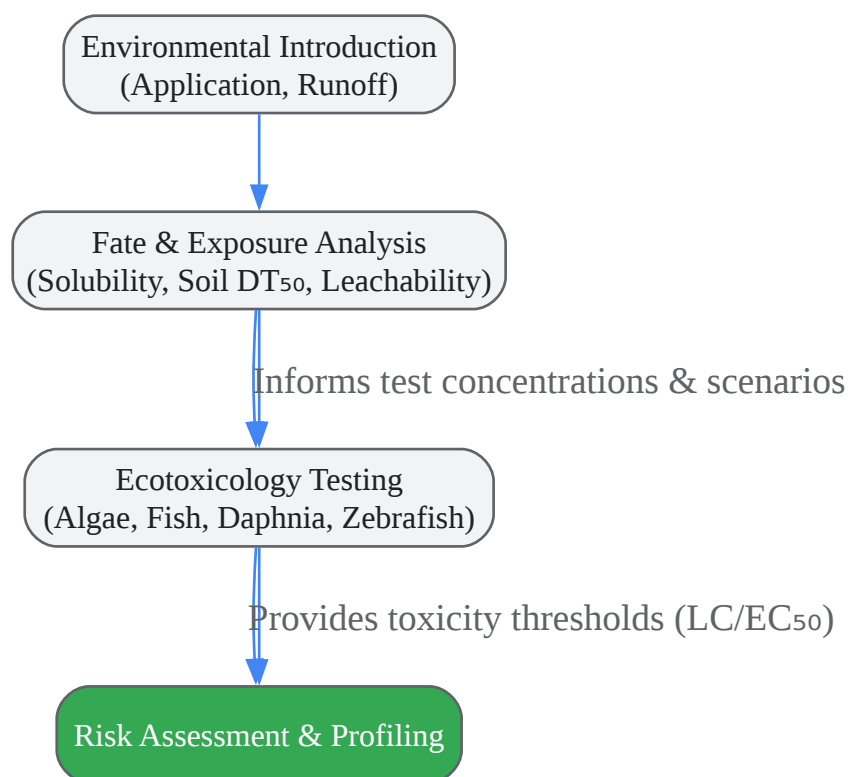
Mechanisms and Pathways

The mode of action and assessment workflow for **benodanil**'s environmental impact can be visualized as follows.



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*Diagram 1: Fungicidal Mechanism of **Benodanil**. **Benodanil** acts systemically to inhibit succinate dehydrogenase (SDH), a key enzyme in mitochondrial Complex II, disrupting cellular energy production and leading to fungal death [1].*



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*Diagram 2: Environmental Impact Assessment Workflow. This framework outlines the key phases for evaluating the environmental impact of fungicides like **benodanil**, integrating fate, exposure, and hazard data [1] [2] [3].*

Key Insights for Researchers

- **Obsolete Status with Lasting Relevance:** While **benodanil** is obsolete, it remains a subject of study as a representative SDHI fungicide for understanding the environmental behavior and non-target effects of this chemical class [1] [2].
- **Modern Assessment Techniques:** Current research employs advanced tools like transcriptomics in zebrafish models to uncover sublethal and developmental toxicity mechanisms that traditional tests might miss, providing a systems-level view of biological impacts [3] [4].
- **Consideration of Transformation Products:** A critical frontier in ecological risk assessment is understanding the formation and toxicity of transformation products (TPs). While data for **benodanil**'s TPs is limited, studies show that some fungicide TPs can be more persistent and toxic than their parent compounds, meriting further investigation [2] [5].

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